

Essential Safety and Handling Guide for the MTHFD1/2 Inhibitor TH9619

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Compound of Interest

Compound Name: TH9619

Cat. No.: B11929107

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This guide provides critical safety and logistical information for researchers, scientists, and drug development professionals handling **TH9619**, a potent inhibitor of methylenetetrahydrofolate dehydrogenase/cyclohydrolase 1 and 2 (MTHFD1/2). Due to its cytotoxic and antineoplastic properties, stringent adherence to these protocols is mandatory to ensure personnel safety and prevent environmental contamination.

Immediate Safety Information: Personal Protective Equipment (PPE)

Given that **TH9619** is a potent cytotoxic compound that induces apoptosis, handling requires a comprehensive PPE strategy.^{[1][2]} The following table summarizes the minimum required PPE. In the absence of specific Occupational Exposure Limit (OEL) data for **TH9619**, a conservative approach aligning with guidelines for handling highly potent active pharmaceutical ingredients (HPAPIs) is required.

| PPE Category | Specification | Rationale |
|------------------------|---|---|
| Hand Protection | Double gloving with chemotherapy-rated nitrile gloves. Change outer gloves every 30-60 minutes or immediately upon contamination. | Prevents skin contact with the cytotoxic agent. Double gloving provides an additional barrier in case of a tear or puncture in the outer glove. |
| Eye Protection | ANSI Z87.1-rated safety glasses with side shields or chemical splash goggles. | Protects eyes from splashes or aerosols of TH9619 solutions. |
| Body Protection | Disposable, solid-front, back-closing laboratory gown made of a low-lint, non-permeable material (e.g., polyethylene-coated polypropylene). | Prevents contamination of personal clothing and skin. The solid front and back closure provide maximum protection. |
| Respiratory Protection | A NIOSH-approved N95 or higher respirator is required when handling the powdered form of TH9619. | Powdered TH9619 poses an inhalation hazard. A respirator minimizes the risk of inhaling aerosolized particles. |
| Face Protection | A face shield should be worn in conjunction with safety glasses or goggles when there is a significant risk of splashes. | Provides an additional layer of protection for the entire face from splashes of TH9619 solutions. |

Operational Plan: Step-by-Step Handling Protocol

This protocol outlines the essential steps for safely handling **TH9619** from receipt to experimental use.

2.1. Compound Receipt and Storage

- **Inspect Package:** Upon receipt, inspect the package for any signs of damage or leakage. If compromised, do not open and follow your institution's hazardous material spill protocol.

- **Don PPE:** Before handling the primary container, don the appropriate PPE as outlined in the table above.
- **Verify and Log:** Verify the compound identity and quantity against the shipping documents. Log the compound into your chemical inventory system.
- **Storage:** Store **TH9619** in a clearly labeled, sealed, and chemically resistant secondary container. The recommended storage temperature for a stock solution is -80°C for up to 6 months or -20°C for up to 1 month.^[1] The storage location should be a designated, restricted-access area for potent compounds.

2.2. Preparation of Stock Solutions

- **Work in a Containment Device:** All handling of powdered **TH9619** and preparation of solutions must be performed in a certified chemical fume hood or a biological safety cabinet to prevent inhalation and contamination.
- **Weighing:** Use a dedicated, calibrated balance within the containment device. Handle the powder with care to avoid generating dust.
- **Solubilization:** Slowly add the desired solvent to the powdered **TH9619**. Refer to the manufacturer's data sheet for solubility information.
- **Labeling:** Clearly label the stock solution container with the compound name, concentration, solvent, date of preparation, and appropriate hazard symbols.

2.3. Experimental Use

- **Minimize Quantities:** Use the smallest feasible quantity of **TH9619** for your experiments.
- **Controlled Environment:** Conduct all experiments involving **TH9619** in a designated area within the laboratory.
- **Avoid Aerosol Generation:** Use techniques and equipment that minimize the generation of aerosols, such as using filtered pipette tips and avoiding vigorous vortexing.

- Decontamination: After each use, decontaminate all surfaces and equipment that may have come into contact with **TH9619** using a suitable decontamination solution (e.g., a 10% bleach solution followed by a 70% ethanol rinse).

Disposal Plan: Segregation and Decontamination

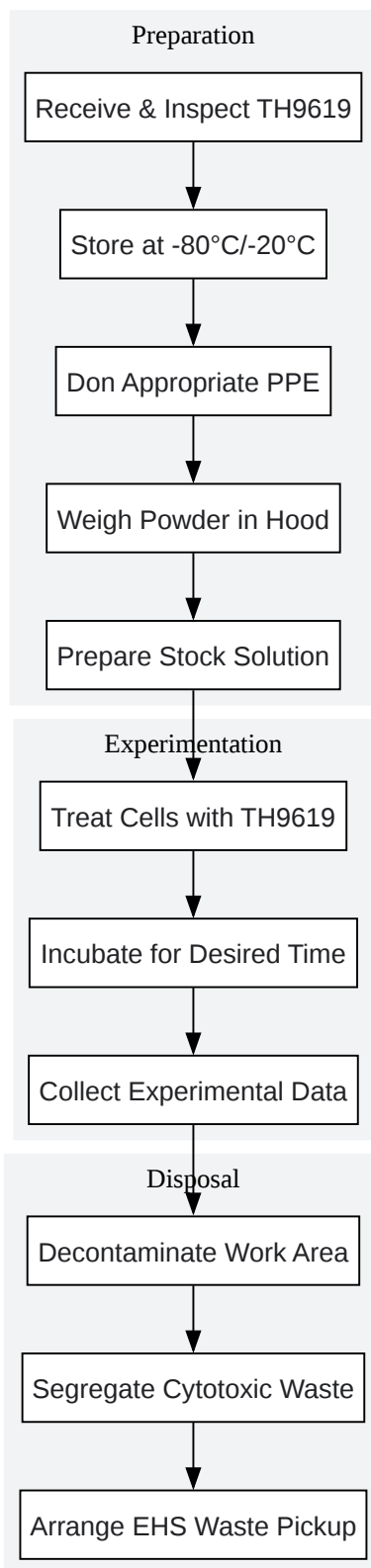
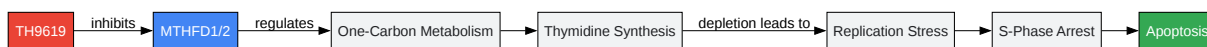
Proper disposal of **TH9619** and contaminated materials is crucial to prevent environmental release and exposure to personnel. All waste contaminated with **TH9619** is considered cytotoxic hazardous waste.

| Waste Type | Segregation and Disposal Protocol |
|---|---|
| Solid Waste (Gloves, gowns, pipette tips, etc.) | Place in a designated, leak-proof, and puncture-resistant hazardous waste container clearly labeled "Cytotoxic Waste." This container should be lined with a yellow chemotherapy waste bag. |
| Liquid Waste (Unused solutions, cell culture media) | Collect in a dedicated, sealed, and shatter-proof hazardous waste container labeled "Cytotoxic Liquid Waste." Do not mix with other chemical waste streams. |
| Sharps Waste (Needles, syringes, glass vials) | Dispose of immediately in a puncture-resistant sharps container specifically designated for cytotoxic sharps. The container should be clearly labeled "Cytotoxic Sharps." |

Final Disposal: All cytotoxic waste must be disposed of through your institution's Environmental Health and Safety (EHS) office for high-temperature incineration. Do not dispose of any **TH9619**-contaminated waste in regular trash or down the drain.

Mechanism of Action and Experimental Workflow

TH9619 is a potent inhibitor of both the dehydrogenase and cyclohydrolase activities of MTHFD1 and MTHFD2.^[1] In cancer cells, this inhibition disrupts one-carbon metabolism, leading to a depletion of thymidine, which in turn causes replication stress and S-phase arrest, ultimately inducing apoptosis.^{[1][2]}



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